

physical and chemical properties of 2,5-dichloro-p-benzoquinone

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Compound of Interest

Compound Name: 2,5-Dichloro-1,4-benzoquinone

Cat. No.: B146525

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An In-depth Technical Guide to 2,5-Dichloro-p-benzoquinone

For Researchers, Scientists, and Drug Development Professionals

Abstract

2,5-Dichloro-p-benzoquinone is a chlorinated aromatic compound with significant reactivity and potential biological activity. This document provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols for its synthesis, and an exploration of its chemical reactivity and toxicological profile. This guide is intended to serve as a valuable resource for professionals in research, chemical synthesis, and drug development.

Physical and Chemical Properties

2,5-Dichloro-p-benzoquinone is a yellow to orange crystalline powder.^[1] Key physical and chemical properties are summarized in the tables below.

Table 1: General and Physical Properties

Property	Value	Source(s)
CAS Number	615-93-0	[1] [2] [3] [4]
Molecular Formula	C ₆ H ₂ Cl ₂ O ₂	[1] [2]
Molecular Weight	176.98 g/mol	[2] [4] [5]
Appearance	Yellow to orange crystalline powder	[1]
Melting Point	160-164 °C	[1] [4]
IUPAC Name	2,5-dichlorocyclohexa-2,5-diene-1,4-dione	[1] [2]

Table 2: Spectroscopic Data

While detailed spectral data with peak assignments are not readily available in all public sources, general information is provided below.

Spectrum Type	Data	Source(s)
¹ H NMR	Spectra available, detailed shifts require specific experimental conditions.	[6]
¹³ C NMR	Spectra available, detailed shifts require specific experimental conditions.	[7] [8]
Infrared (IR)	Conforms to standard spectra.	[1]

Note: For detailed analysis, it is recommended to acquire spectra on the specific sample and solvent being used.

Experimental Protocols

Synthesis of 2,5-Dichloro-p-benzoquinone from 2,5-Dichlorohydroquinone

This protocol details the oxidation of 2,5-dichlorohydroquinone to 2,5-dichloro-p-benzoquinone.

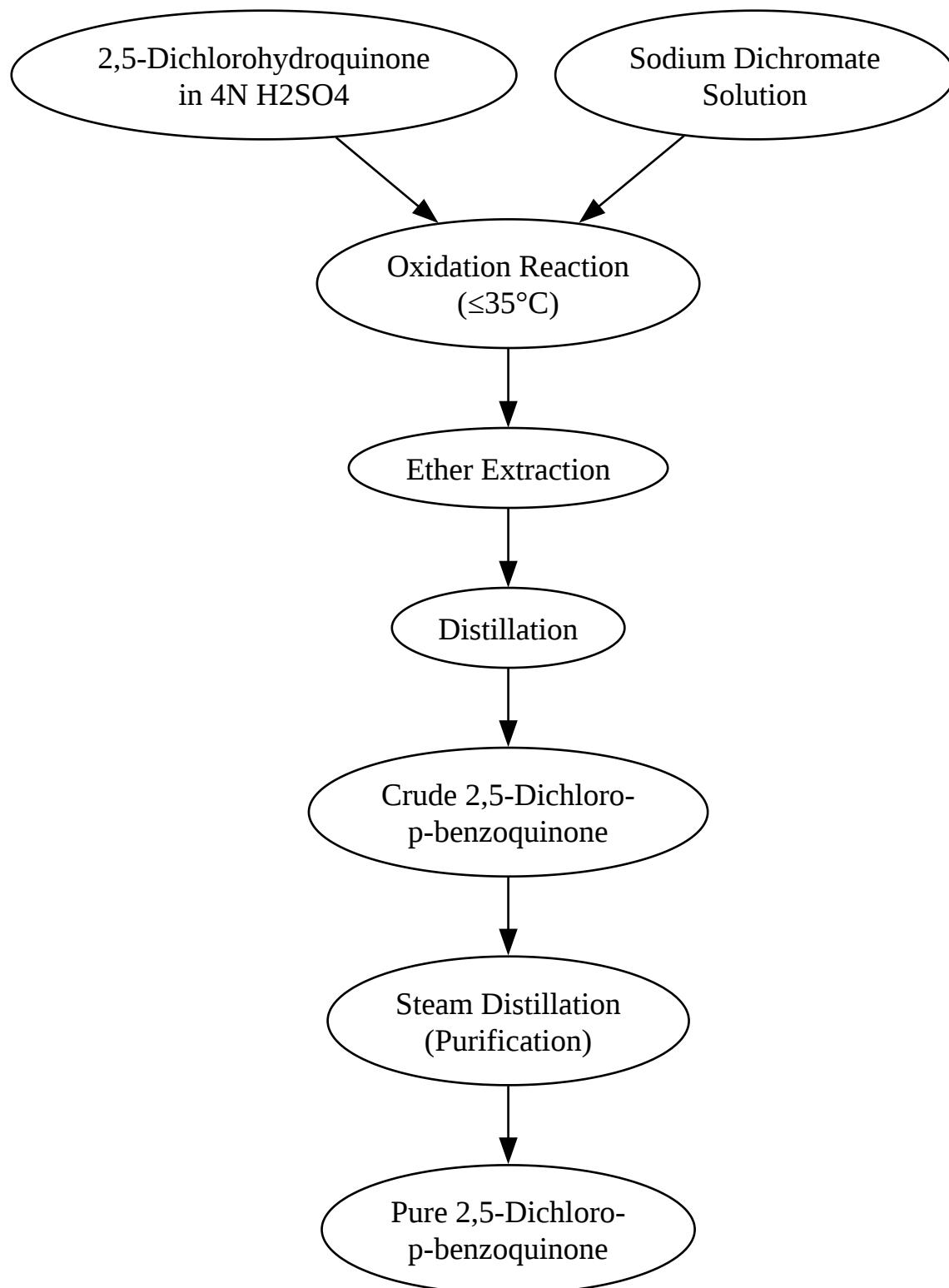
Materials:

- 2,5-Dichlorohydroquinone
- Sodium dichromate dihydrate ($\text{Na}_2\text{Cr}_2\text{O}_7 \cdot 2\text{H}_2\text{O}$)
- Sulfuric acid (H_2SO_4), concentrated
- Water (H_2O)
- Ether
- External cooling bath (e.g., ice-water bath)

Procedure:[9]

- Prepare a 4N aqueous solution of sulfuric acid.
- Dissolve the 2,5-dichlorohydroquinone in the 4N sulfuric acid solution.
- In a separate vessel, prepare a solution of sodium dichromate dihydrate in water. A 50% excess of the theoretical amount of sodium dichromate should be used.
- At room temperature, add the sodium dichromate solution to the 2,5-dichlorohydroquinone solution in one portion.
- Monitor the reaction temperature. If the temperature rises above 35 °C, use an external cooling bath to maintain it at or below this temperature.
- Allow the reaction mixture to stand at room temperature for a minimum of one hour. The mixture will appear as a dark red solution.
- Transfer the reaction mixture to a separatory funnel and extract the product with ether.
- Combine the ether extracts.
- Remove the ether by distillation to yield the crude 2,5-dichloro-p-benzoquinone.

- The crude product can be further purified by steam distillation.



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Caption: Potential ROS-induced ERK/MAPK signaling pathway.

Conclusion

2,5-Dichloro-p-benzoquinone is a versatile chemical with important applications in organic synthesis. However, its potential toxicity warrants careful handling and further investigation into its biological effects and mechanisms of action. The information provided in this guide serves as a foundational resource for researchers and professionals working with this compound, highlighting its key properties and providing essential experimental protocols. Further research is needed to fully elucidate its solubility in various organic solvents, provide detailed spectral characterization, and definitively map its interactions with cellular signaling pathways.

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- To cite this document: BenchChem. [physical and chemical properties of 2,5-dichloro-p-benzoquinone]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b146525#physical-and-chemical-properties-of-2-5-dichloro-p-benzoquinone>

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